

An In-Depth Technical Guide to Timonacic and its Deuterated Analog, Timonacic-d4

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Compound of Interest

Compound Name: *Timonacic-d4*

Cat. No.: *B15545458*

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For Researchers, Scientists, and Drug Development Professionals

Abstract

Timonacic (Thiazolidine-4-carboxylic acid) is a sulfur-containing amino acid derivative with a range of biological activities, including antioxidant, hepatoprotective, and potential antineoplastic effects. Its deuterated analog, **Timonacic-d4**, serves as a crucial tool in the bioanalysis of the parent compound. This technical guide provides a comprehensive overview of both molecules, detailing their physicochemical properties, the biological activities and proposed mechanisms of action of Timonacic, and the application of **Timonacic-d4** as an internal standard in quantitative analytical methods. Detailed experimental protocols and visual representations of key signaling pathways are included to support researchers in their drug development and scientific investigations.

Introduction

Timonacic has garnered interest in the scientific community for its potential therapeutic applications. As a thiol antioxidant, it may play a role in mitigating cellular damage from oxidative stress.[1][2] Understanding its mechanism of action and accurately quantifying its presence in biological systems are paramount for preclinical and clinical development. The use of stable isotope-labeled internal standards, such as **Timonacic-d4**, is the gold standard for quantitative bioanalysis by liquid chromatography-tandem mass spectrometry (LC-MS/MS), ensuring accuracy and precision.[3] This guide offers a comparative analysis of the unlabeled and deuterated forms of Timonacic, providing practical information for researchers.

Physicochemical Properties

A clear understanding of the physicochemical properties of both Timonacic and **Timonacic-d4** is essential for their application in research and analysis. The key properties are summarized in the table below.

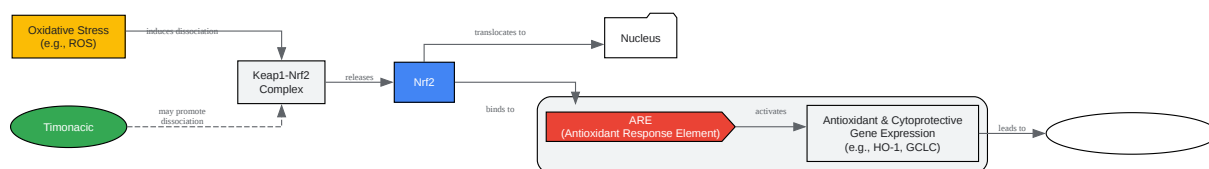
Property	Timonacic (Unlabeled)	Timonacic-d4 (Deuterated)
Chemical Name	Thiazolidine-4-carboxylic acid	2,2,5,5-tetradeuteriothiazolidine-4-carboxylic acid
Synonyms	Thioprolin, 4-Thiazolidinecarboxylic acid	Thioprolin-d4, 4-Thiazolidinecarboxylic Acid-d4
CAS Number	444-27-9[4][5]	3066050-54-9[6]
Molecular Formula	C ₄ H ₇ NO ₂ S[4][5]	C ₄ H ₃ D ₄ NO ₂ S[7][8]
Molecular Weight	133.17 g/mol [1][4][5]	137.19 g/mol [6][7][8]
Appearance	White to Off-White Solid[4]	Not specified (typically a solid)
Storage Conditions	2-8°C Refrigerator[4]	+4°C[8]

Biological Activities and a Proposed Mechanism of Action of Timonacic

Timonacic exhibits several biological activities that are of therapeutic interest. Its mechanism of action is multifaceted and is thought to involve the modulation of key cellular signaling pathways.

Antioxidant and Cytoprotective Effects

As a thiol-containing compound, Timonacic is a potent antioxidant.[2] It is proposed to exert its cytoprotective effects through the modulation of the Nrf2 (Nuclear factor erythroid 2-related factor 2) signaling pathway. Under conditions of oxidative stress, Nrf2 is a master regulator of the antioxidant response.

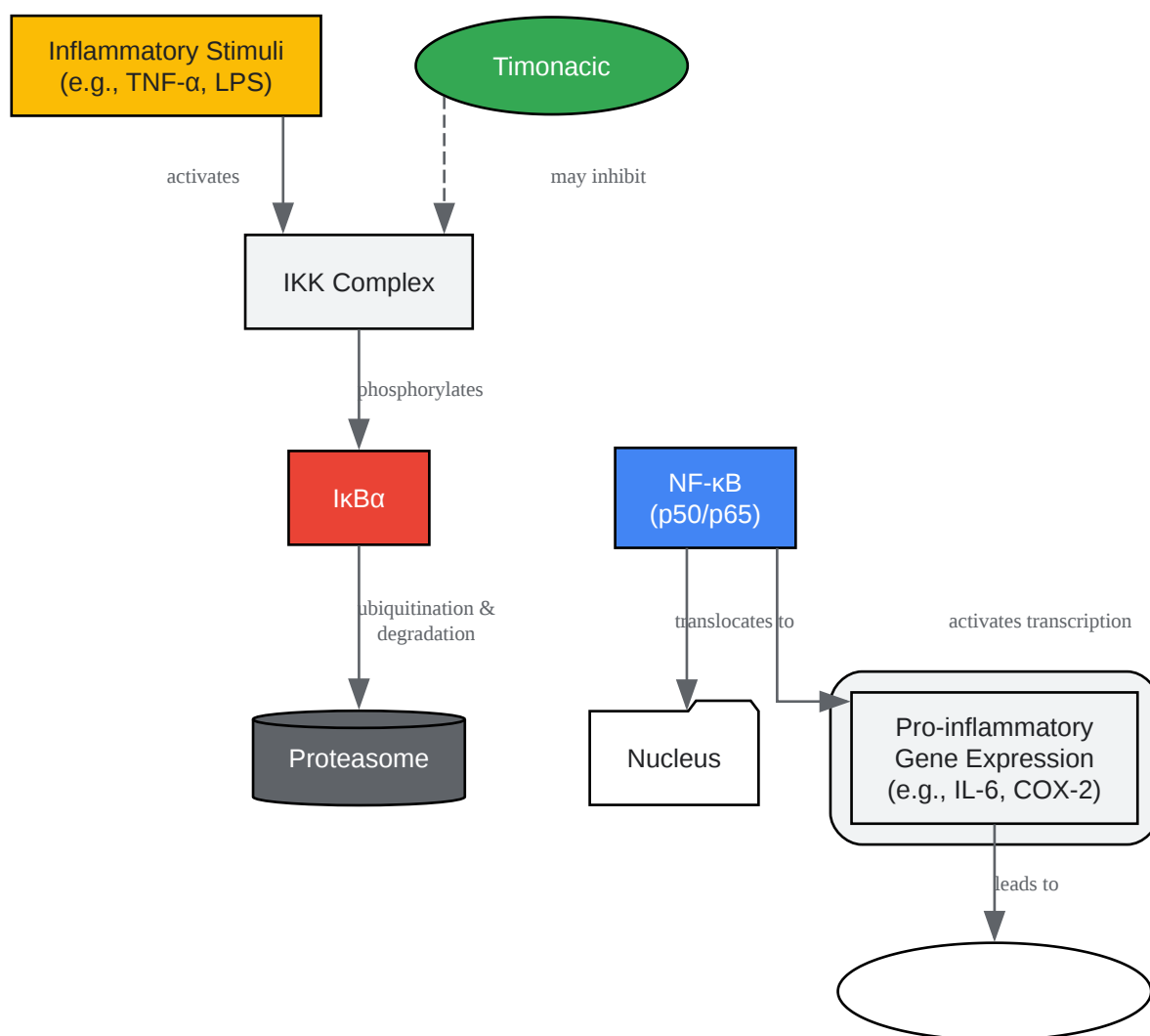


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Proposed Nrf2-Mediated Antioxidant Response of Timonacic.

Anti-inflammatory Activity

Chronic inflammation is implicated in a variety of diseases. Timonacic may exert anti-inflammatory effects by inhibiting the NF- κ B (Nuclear Factor kappa-light-chain-enhancer of activated B cells) signaling pathway, a key regulator of the inflammatory response.

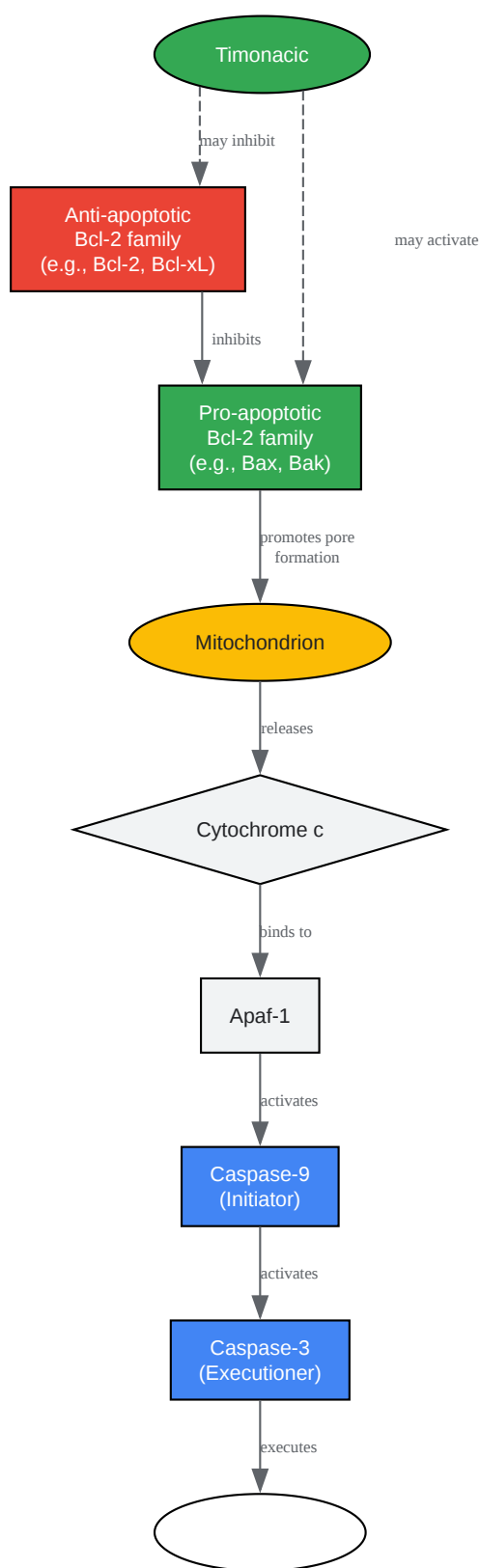


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Proposed NF-κB Inhibition Pathway by Timonacic.

Induction of Apoptosis in Cancer Cells

Timonacic has been reported to have potential antineoplastic activities, which may be mediated by the induction of apoptosis (programmed cell death) in cancer cells.[4] This process is tightly regulated by the Bcl-2 family of proteins and the subsequent activation of caspases.

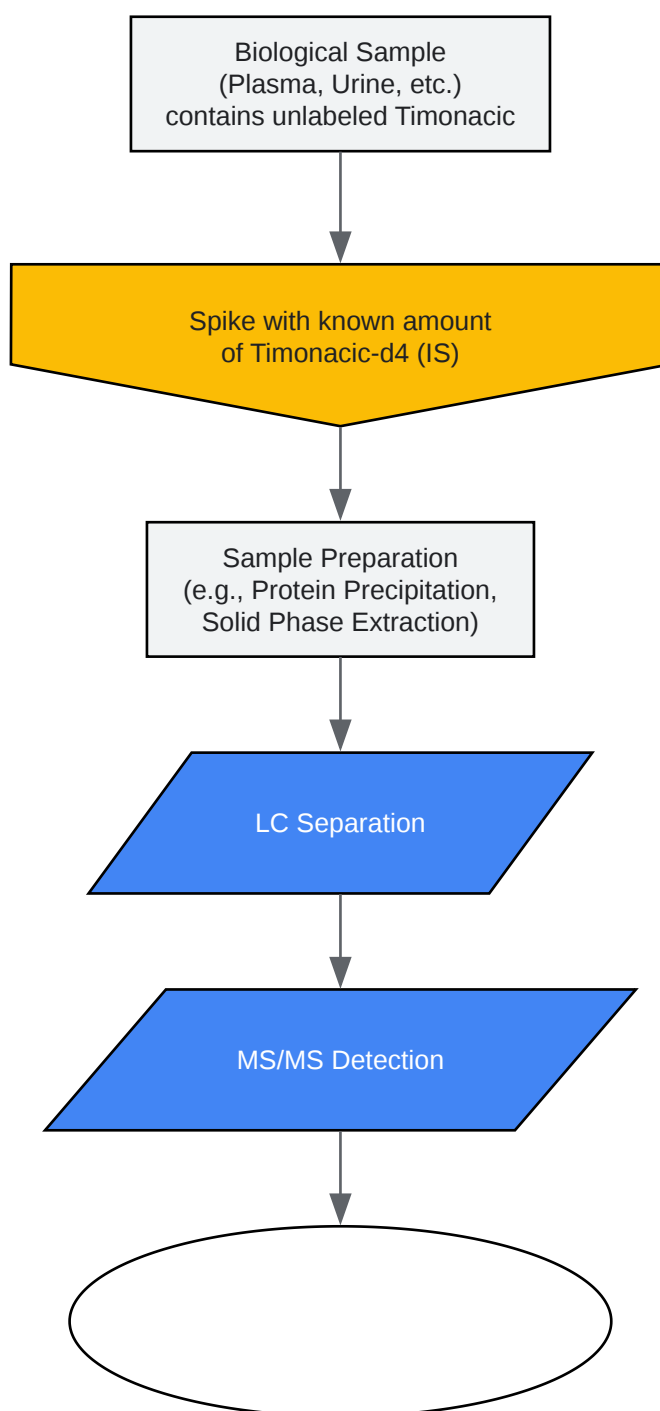


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Proposed Intrinsic Apoptosis Pathway Induced by Timonacic.

Role of Timonacic-d4 in Bioanalysis

Timonacic-d4 is the stable isotope-labeled analog of Timonacic and is primarily used as an internal standard (IS) in quantitative bioanalytical methods, such as LC-MS/MS.[6] The near-identical chemical and physical properties of a deuterated IS to the unlabeled analyte allow it to compensate for variability during sample preparation and analysis, leading to highly accurate and precise quantification.



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General Workflow for Bioanalysis using a Deuterated Internal Standard.

Experimental Protocols

The following section provides a representative experimental protocol for the quantitative analysis of Timonacic in human plasma using **Timonacic-d4** as an internal standard by LC-MS/MS. This protocol is based on standard bioanalytical methods and should be validated in the end-user's laboratory.

Preparation of Stock and Working Solutions

- Primary Stock Solutions (1 mg/mL):
 - Accurately weigh approximately 1.0 mg of Timonacic and **Timonacic-d4** analytical standards into separate 1.5 mL polypropylene tubes.
 - Dissolve each standard in 1.0 mL of methanol to obtain a final concentration of 1 mg/mL.
 - Vortex for 30 seconds and store at -20°C.
- Working Standard Solutions:
 - Prepare a series of working standard solutions for the calibration curve by serially diluting the Timonacic primary stock solution with a 50:50 (v/v) mixture of methanol and water.
- Internal Standard (IS) Working Solution (100 ng/mL):
 - Dilute the **Timonacic-d4** primary stock solution with methanol to a final concentration of 100 ng/mL.

Sample Preparation (Protein Precipitation)

- Label 1.5 mL microcentrifuge tubes for calibration standards, quality control samples, and unknown samples.
- Add 50 µL of the appropriate matrix (human plasma) to each tube.

- For calibration standards and quality controls, add 5 μ L of the corresponding Timonacic working standard solution. For unknown samples, add 5 μ L of the 50:50 methanol/water mixture.
- To all tubes, add 150 μ L of the IS working solution in acetonitrile (containing 0.1% formic acid).
- Vortex each tube for 1 minute to precipitate proteins.
- Centrifuge the samples at 13,000 rpm for 10 minutes at 4°C.
- Carefully transfer the supernatant to a 96-well plate or autosampler vials for LC-MS/MS analysis.

LC-MS/MS Instrumentation and Conditions

Parameter	Recommended Conditions
LC System	UPLC or HPLC system
Column	C18 reverse-phase column (e.g., 2.1 x 50 mm, 1.8 μ m)
Mobile Phase A	0.1% Formic Acid in Water
Mobile Phase B	0.1% Formic Acid in Acetonitrile
Gradient Elution	Start with a low percentage of Mobile Phase B, ramp up to elute the analytes, and then return to initial conditions for re-equilibration.
Flow Rate	0.4 mL/min
Injection Volume	5 μ L
MS System	Triple quadrupole mass spectrometer
Ionization Mode	Electrospray Ionization (ESI), Positive Mode
MRM Transitions	To be determined by direct infusion of Timonacic and Timonacic-d4 standards. Expected transitions: Timonacic (m/z 134.0 -> fragment), Timonacic-d4 (m/z 138.0 -> fragment)
Data Analysis	Quantify using the peak area ratio of the analyte to the internal standard against a calibration curve.

Conclusion

Timonacic and its deuterated analog, **Timonacic-d4**, represent a synergistic pair for advancing pharmaceutical research. Timonacic, with its antioxidant, anti-inflammatory, and pro-apoptotic properties, is a promising molecule for further investigation as a therapeutic agent. **Timonacic-d4** is an indispensable tool for the accurate and precise quantification of Timonacic in biological matrices, which is fundamental for pharmacokinetic and toxicokinetic studies. This technical guide provides a foundational understanding of both compounds and practical methodologies to aid researchers in their drug discovery and development endeavors. The provided protocols

and pathway diagrams serve as a starting point for further exploration into the therapeutic potential and bioanalytical assessment of Timonacic.

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